

Application Note: Lyophilization of Purified H-Gly-Tyr-Gly-OH Peptide

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Compound of Interest

Compound Name: *H-Gly-Tyr-Gly-OH*

Cat. No.: *B15600345*

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Introduction

Peptides are susceptible to various forms of degradation in aqueous solutions, including hydrolysis and oxidation, which can compromise their structural integrity and biological activity. Lyophilization, or freeze-drying, is a well-established method for preserving peptides by removing water, thereby significantly enhancing their stability and extending their shelf life. This process involves freezing the peptide solution and then removing the ice by sublimation under a vacuum. The resulting dry powder is stable for long-term storage, often for several years, when kept under appropriate conditions. This application note provides a detailed protocol for the lyophilization of the purified tripeptide **H-Gly-Tyr-Gly-OH**, a common model peptide, intended for researchers in pharmaceutical development and scientific laboratories.

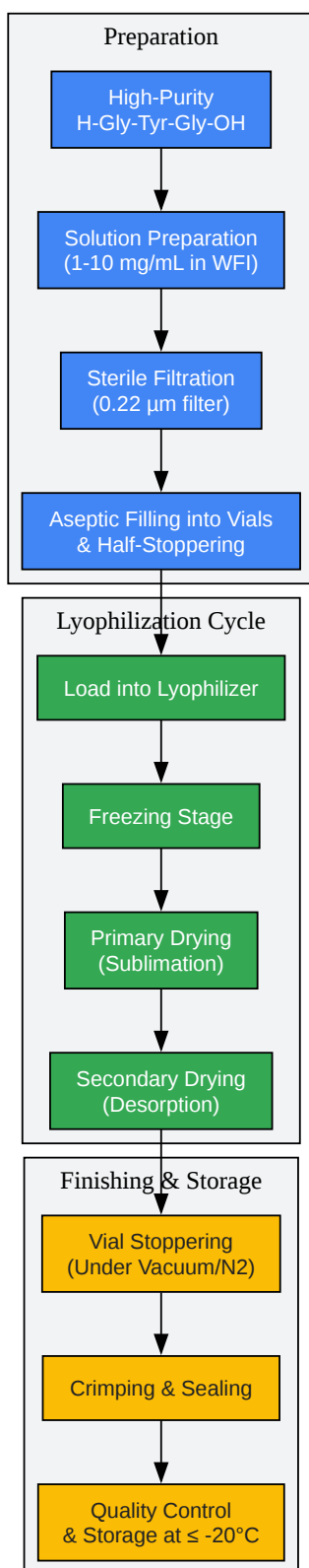
Physicochemical Properties of H-Gly-Tyr-Gly-OH

A summary of the key physical and chemical properties of **H-Gly-Tyr-Gly-OH** is presented below. This data is essential for designing an appropriate formulation and lyophilization cycle.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₇ N ₃ O ₅	
Molecular Weight	295.29 g/mol	
Appearance	White Powder	
Melting Point	221 °C	
Recommended Storage	-15°C to -20°C (Lyophilized)	

Experimental Workflow

The overall process for lyophilizing **H-Gly-Tyr-Gly-OH** is depicted in the workflow diagram below. The process begins with the preparation of a high-purity peptide solution and concludes with a stable, lyophilized product ready for storage and subsequent quality control analysis.



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Figure 1: General experimental workflow for the lyophilization of **H-Gly-Tyr-Gly-OH**.

Detailed Lyophilization Protocol

This protocol is designed for producing a stable, lyophilized cake of **H-Gly-Tyr-Gly-OH**. It is recommended to optimize the cycle parameters, particularly hold times, based on the specific lyophilizer, batch size, and vial configuration.

Materials and Equipment

- Purified **H-Gly-Tyr-Gly-OH** peptide (>98% purity)
- Water for Injection (WFI) or ultrapure water
- Sterile lyophilization vials (e.g., 3 mL)
- Sterile, slotted lyophilization stoppers
- 0.22 µm sterile syringe filter
- Calibrated laboratory freezer capable of reaching -80°C
- Laboratory-scale or pilot-scale lyophilizer (freeze-dryer)
- Vial crimper

Pre-Lyophilization Procedure

- **Peptide Dissolution:** In a sterile environment (e.g., laminar flow hood), accurately weigh the desired amount of **H-Gly-Tyr-Gly-OH** powder. Dissolve the peptide in WFI to a final concentration of 1-10 mg/mL. Ensure complete dissolution.
- **Sterile Filtration:** Pass the peptide solution through a 0.22 µm sterile filter to remove any potential microbial contamination.
- **Vial Filling:** Aseptically dispense the filtered solution into sterile lyophilization vials. For a 3 mL vial, a fill volume of 1 mL is typical.
- **Stopper Placement:** Place a sterile, slotted lyophilization stopper onto each vial in the half-seated position. This allows water vapor to escape during the drying process.

- **Freezer Loading:** Carefully place the filled and partially stoppered vials onto a metal tray and load them into a -80°C freezer for pre-freezing for a minimum of 4 hours, or until the solution is completely solid. Rapid freezing helps to create small ice crystals, which facilitates more efficient sublimation.

Lyophilization Cycle Parameters

Load the frozen vials onto the shelves of the pre-chilled lyophilizer. The following table outlines a typical three-stage lyophilization cycle.

Stage	Parameter	Set Point	Ramp/Hold Time	Notes
1. Freezing	Shelf Temperature	-40 °C	Ramp: 1 °C/min	Ensures the product is solidly frozen below its eutectic point.
Hold Time	3 hours	-		
2. Primary Drying	Chamber Pressure	100 mTorr	-	A deep vacuum is established to facilitate sublimation.
(Sublimation)	Shelf Temperature	-20 °C	Ramp: 0.5 °C/min	Shelf temperature is raised to provide energy for sublimation.
Hold Time	24 - 48 hours	-	Duration depends on fill volume and cake resistance. Monitor process until sublimation is complete.	
3. Secondary Drying	Chamber Pressure	50 mTorr	-	A deeper vacuum helps remove residual bound water molecules.
(Desorption)	Shelf Temperature	25 °C	Ramp: 0.2 °C/min	Gently raises product temperature to drive off adsorbed water.

Hold Time	8 - 12 hours	-	Ensures low final residual moisture content.
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Post-Lyophilization Handling

- **Stoppering:** At the end of the cycle, fully stopper the vials under vacuum or by backfilling the chamber with sterile, dry nitrogen gas to prevent moisture re-absorption and oxidation.
- **Crimping:** Remove the vials from the lyophilizer and secure the stoppers with aluminum crimp seals.
- **Storage:** Store the final lyophilized product in a dark, dry environment at -20°C or below to ensure long-term stability.

Quality Control and Analysis

Post-lyophilization, a series of quality control tests should be performed to ensure the product meets the required specifications for purity, identity, and stability.

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